

N-(2-Bromo-4-methylphenyl)acetamide

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	<i>N-(2-Bromo-4-methylphenyl)acetamide</i>
Cat. No.:	B181042

[Get Quote](#)

Technical Data Sheet: N-(2-Bromo-4-methylphenyl)acetamide

Audience: Researchers, scientists, and drug development professionals.

This document provides the fundamental molecular properties of **N-(2-Bromo-4-methylphenyl)acetamide**, a compound of interest in various research and development applications. The primary objective is to present the molecular formula and weight in a clear, structured format for easy reference.

Core Molecular Data

The essential properties of **N-(2-Bromo-4-methylphenyl)acetamide** have been determined and are summarized below. This data is crucial for stoichiometric calculations, analytical method development, and chemical synthesis.

Property	Value	Source
Molecular Formula	C9H10BrNO	[1] [2]
Molecular Weight	228.09 g/mol	[1] [2]
Synonyms	2'-Bromo-4'-methylacetanilide, Acetamide, N-(2-bromo-4- methylphenyl)-	[1] [2]
CAS Number	614-83-5	[1] [2]

Note on Isomers: It is important for researchers to distinguish **N-(2-Bromo-4-methylphenyl)acetamide** from its isomers, such as 2-Bromo-N-(4-methylphenyl)acetamide and N-(4-Bromo-2-methylphenyl)acetamide. While these isomers share the same molecular formula and weight, their structural differences lead to distinct physical, chemical, and biological properties^{[3][4]}. Always verify the specific isomer using its unique CAS number.

The information presented in this data sheet is based on established chemical databases. Further in-depth analysis, including experimental protocols for specific applications or pathway analyses, would require a context of the compound's use in a particular biological or chemical system. Such detailed guides are beyond the scope of this fundamental data sheet.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acetamide, N-(2-bromo-4-methylphenyl)- | C9H10BrNO | CID 69200 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. 2-Bromo-N-(4-methylphenyl)acetamide | C9H10BrNO | CID 94722 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. N-(4-Bromo-2-methylphenyl)acetamide | C9H10BrNO | CID 222277 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-(2-Bromo-4-methylphenyl)acetamide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181042#n-2-bromo-4-methylphenyl-acetamide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com